7-Hydroxychroman-2-one IUPAC name

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Compound of Interest

Compound Name:	*7-Hydroxychroman-2-one*
CAS No.:	*5631-67-4*
Cat. No.:	*B1584768*

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An In-Depth Technical Guide to **7-Hydroxychroman-2-one**

Introduction

The chroman-2-one scaffold is a core structural motif in a multitude of natural products and pharmacologically active compounds. As a saturated derivative of the more widely known coumarins, this heterocyclic system offers a distinct three-dimensional architecture that is of significant interest in medicinal chemistry. The introduction of a hydroxyl group at the 7-position profoundly influences the molecule's electronic properties and its potential for hydrogen bonding, making **7-Hydroxychroman-2-one** a valuable building block for drug discovery. This guide provides a comprehensive overview of its nomenclature, physicochemical properties, synthesis, and analytical characterization, offering field-proven insights for researchers and drug development professionals.

Chemical Identity and Nomenclature

Correctly identifying a chemical entity is the foundation of all scientific investigation. **7-Hydroxychroman-2-one** is known by several names, which can be a source of ambiguity. The authoritative IUPAC name is 7-hydroxy-3,4-dihydrochromen-2-one[1]. This nomenclature

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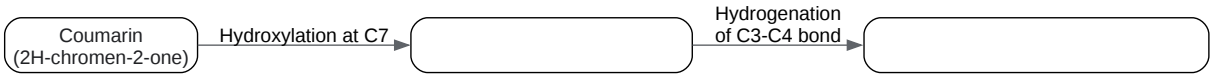
precisely describes the bicyclic system consisting of a benzene ring fused to a dihydropyran-2-one ring, with a hydroxyl substituent at the C7 position.

Common Synonyms:

- 7-hydroxydihydrocoumarin[1]
- 7-hydroxy-chroman-2-one[1]
- 3,4-Dihydrocoumarin-7-ol[1]

It is critical to distinguish this saturated compound from its unsaturated analog, 7-hydroxy-2H-chromen-2-one, commonly known as Umbelliferone, which possesses a double bond in the dihydropyran ring[2][3]. The hydrogenation of this bond to form the 'chroman' core significantly alters the molecule's geometry and reactivity.

Below is a diagram illustrating the structural relationship between the parent coumarin scaffold, its hydroxylated derivative Umbelliferone, and the target saturated compound, **7-Hydroxychroman-2-one**.



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Caption: Logical relationship between key coumarin-based structures.

Physicochemical Properties

The physicochemical properties of a compound dictate its behavior in biological and chemical systems, influencing everything from solubility to cell permeability. The key properties of **7-Hydroxychroman-2-one** are summarized below.

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Property	Value	Source
Molecular Formula	$C_9H_8O_3$	PubChem[1]
Molecular Weight	164.16 g/mol	PubChem[1]
Exact Mass	164.047344113 Da	PubChem[1]
XLogP3-AA (Lipophilicity)	1.3	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Topological Polar Surface Area	46.5 $Å^2$	PubChem[1]
Rotatable Bond Count	0	PubChem[1]

Expert Insights: The XLogP3 value of 1.3 suggests moderate lipophilicity, indicating a good balance between aqueous solubility and lipid membrane permeability, a desirable characteristic for drug candidates. The presence of one hydrogen bond donor (the phenolic hydroxyl group) and three acceptors (the hydroxyl oxygen and two carbonyl oxygens) allows for significant interaction with biological targets like enzymes and receptors[1]. The rigid, non-rotatable core provides a well-defined conformational presentation to these targets.

Synthesis and Mechanistic Considerations

A reliable and scalable synthetic route is paramount for the exploration of any chemical scaffold. The most direct and efficient method for preparing **7-Hydroxychroman-2-one** is through the catalytic hydrogenation of its unsaturated precursor, 7-hydroxycoumarin (Umbelliferone).

Protocol: Catalytic Hydrogenation of 7-Hydroxycoumarin

This protocol is a self-validating system; successful synthesis will yield a product with the analytical characteristics described in Section 4.

- Reactor Setup: To a high-pressure hydrogenation vessel, add 7-hydroxycoumarin (1.0 eq) and a suitable solvent such as ethanol or ethyl acetate (approx. 10-20 mL per gram of

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substrate).

- Catalyst Addition: Add Palladium on carbon (10% Pd/C, 0.05-0.10 eq by weight) to the mixture.
    - Causality: Palladium on carbon is the catalyst of choice due to its high efficacy in reducing aromatic and α,β-unsaturated double bonds without typically affecting the carbonyl group of the lactone or the phenolic hydroxyl group under controlled conditions.
- Hydrogenation: Seal the vessel and purge it with nitrogen gas before introducing hydrogen gas. Pressurize the vessel to 50-100 psi of H_2.
- Reaction Execution: Stir the reaction mixture vigorously at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) by observing the disappearance of the starting material. The reaction is typically complete within 4-12 hours.
- Catalyst Removal: Upon completion, carefully vent the hydrogen gas and purge the vessel with nitrogen. Filter the reaction mixture through a pad of Celite® to remove the palladium catalyst.
    - Trustworthiness: Complete removal of the heterogeneous catalyst is critical to prevent contamination of the final product and potential interference in subsequent biological assays. Celite provides a fine filtration medium that effectively traps the carbon particles.
- Purification: Concentrate the filtrate under reduced pressure. The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield **7-Hydroxychroman-2-one** as a crystalline solid.

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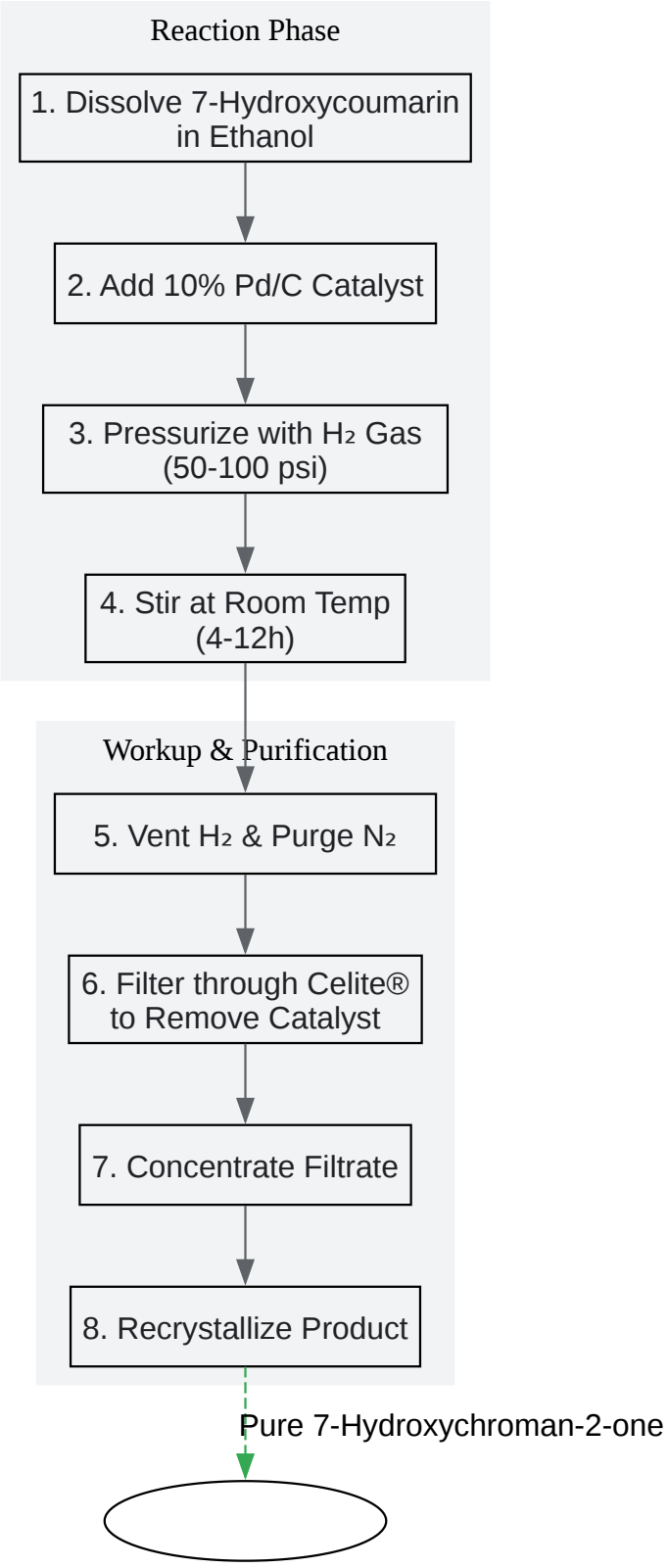

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Caption: Experimental workflow for the synthesis of **7-Hydroxychroman-2-one**.

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Analytical Characterization

Unambiguous characterization of the synthesized compound is essential. The following techniques are standard for confirming the structure and purity of **7-Hydroxychroman-2-one**.

- Mass Spectrometry (MS): Electron ionization MS (EI-MS) would show a molecular ion peak (M^+) at m/z = 164, corresponding to the molecular weight[1]. High-resolution mass spectrometry (HRMS) should confirm the elemental composition of $C_9H_8O_3$ with an exact mass of approximately 164.0473[1].

- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands. A broad peak around 3200-3400 cm^{-1} corresponds to the O-H stretching of the phenolic group. A strong, sharp peak around 1750-1770 cm^{-1} is indicative of the C=O stretching of the saturated six-membered lactone (ester).

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - ^1H NMR: The proton NMR spectrum is highly diagnostic. One would expect to see signals for the three aromatic protons on the benzene ring, a singlet for the phenolic -OH proton, and two distinct aliphatic multiplets, each integrating to two protons, corresponding to the -CH_2-CH_2- portion of the dihydro-pyranone ring. These aliphatic signals confirm the saturation of the C3-C4 bond.

  - ^{13}C NMR: The carbon NMR will show nine distinct signals, including a peak for the carbonyl carbon around 170 ppm, signals for the six aromatic carbons (four of which are protonated), and two signals for the aliphatic carbons.

Biological Significance and Therapeutic Potential

While **7-Hydroxychroman-2-one** itself is not as extensively studied as its unsaturated parent, umbelliferone, the coumarin family is rich in biological activity. Umbelliferone and its derivatives exhibit a wide array of pharmacological properties, including anti-inflammatory, antioxidant, antimicrobial, and anticancer activities[4].

Derivatives of 7-hydroxycoumarin have been synthesized and evaluated as:

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- Potent Cytotoxic Agents: Linkage of the 7-hydroxycoumarin scaffold to other moieties, such as triazoles, has produced compounds with significant cytotoxic activity against human cancer cell lines[5].
- Antibacterial Agents: Various derivatives have shown a high degree of bactericidal activity[6].
- Serotonin Receptor Ligands: N-arylpiperazine derivatives of 7-hydroxycoumarin have been investigated as antagonists for the 5-HT1A serotonin receptor, a key target in neuropsychiatric disorders[7].

Future Outlook for **7-Hydroxychroman-2-one**: The saturation of the C3-C4 bond in **7-Hydroxychroman-2-one** introduces a "puckered" conformation, unlike the planar structure of umbelliferone. This added three-dimensionality can lead to different binding modes and selectivities for biological targets. Therefore, **7-Hydroxychroman-2-one** serves as an excellent starting point for creating novel compound libraries. Its phenolic hydroxyl group at the C7 position is a convenient handle for derivatization, allowing for the exploration of structure-activity relationships (SAR) in the development of new therapeutic agents.

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